

# Proper Disposal of Procymidone: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Procymidone

Cat. No.: B1679156

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This document provides essential safety and logistical procedures for the proper disposal of **Procymidone**, a dicarboximide fungicide. Adherence to these guidelines is critical for ensuring personnel safety and environmental protection. **Procymidone** is classified as a hazardous substance, with potential health effects including carcinogenicity, reproductive harm, and acute toxicity if inhaled.<sup>[1][2][3]</sup> Therefore, all waste containing **Procymidone** must be managed in accordance with federal, state, and local regulations.

## Personal Protective Equipment (PPE)

Before handling **Procymidone** in any form (pure, in solution, or as waste), personnel must be equipped with the appropriate PPE to minimize exposure risks.

Equipment Type	Specification	Rationale
Gloves	Chemical-impermeable gloves (e.g., Nitrile, Neoprene).	Prevents skin contact. Procymidone may cause skin irritation.[1][4]
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from dust, aerosols, and splashes. The compound can cause eye irritation.[1][4]
Lab Coat	Standard laboratory coat.	Provides a barrier against accidental spills and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, dust/aerosols are formed, or exposure limits are exceeded, a full-face respirator is required.	Procymidone is harmful if inhaled and may cause respiratory irritation.[2][4]

## Step-by-Step Disposal Protocol

The disposal of **Procymidone** waste must follow a strict, documented procedure from the point of generation to final disposal by a licensed facility. Do not discharge **Procymidone** waste to sewer systems or allow it to contaminate the environment.

### Step 1: Waste Identification and Segregation

- **Classify Waste:** All materials contaminated with **Procymidone**, including residual solids, solutions, and contaminated labware (e.g., pipette tips, wipes), are to be treated as hazardous waste.
- **Segregate:** Keep **Procymidone** waste separate from other chemical waste streams to avoid incompatible reactions. It is incompatible with strong oxidizing agents, strong acids, and strong bases.[4]

## Step 2: Containerization

- **Select Container:** Use a chemically compatible, leak-proof container with a secure, tight-fitting lid.<sup>[5][6]</sup> Plastic containers are generally preferred.<sup>[7]</sup>
- **Labeling:** Affix a "Hazardous Waste" label to the container immediately upon starting waste accumulation.<sup>[5][8]</sup> The label must clearly state "**Procymidone** Waste" and list all chemical constituents, including solvents and their approximate concentrations.<sup>[5]</sup>
- **Filling:** Do not overfill the container. Leave at least one inch of headspace to allow for expansion.<sup>[6]</sup> Keep the container closed at all times except when adding waste.<sup>[5][6]</sup>

## Step 3: Storage in a Satellite Accumulation Area (SAA)

- **Designate Area:** Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of waste generation.<sup>[6][7]</sup>
- **Secondary Containment:** Place the waste container in a secondary containment bin to prevent spills from spreading.<sup>[5]</sup>
- **Accumulation Limits:** A maximum of 55 gallons of hazardous waste may be stored in an SAA. Once a container is full, it must be removed from the SAA within three days.<sup>[6][7]</sup>

## Step 4: Spill and Emergency Procedures

- **Evacuate:** In case of a significant spill, evacuate personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Control:** Remove all sources of ignition. Prevent further spillage if it is safe to do so.<sup>[9]</sup> Do not allow the chemical to enter drains.
- **Absorb:** For liquid spills, use an inert absorbent material. For solid spills, carefully collect the material to avoid creating dust.
- **Collect:** Place all contaminated materials into a designated, sealed, and labeled hazardous waste container for disposal.

- Decontaminate: Clean the spill area thoroughly with soap and water.

## Step 5: Final Disposal

- Arrange Pickup: Contact your institution's Environmental Health & Safety (EH&S) department to arrange for the pickup and disposal of the hazardous waste container.[\[7\]](#)
- Manifesting: All hazardous waste shipments require a manifest that identifies the hazards associated with the waste.[\[10\]](#)
- Disposal Method: The primary recommended disposal method for **Procymidone** is controlled incineration at a licensed chemical destruction plant.

## Step 6: Decontamination and Empty Container Disposal

- Rinsing: Empty **Procymidone** containers must be triple-rinsed or pressure-rinsed before disposal.[\[11\]](#)[\[12\]](#)[\[13\]](#)
  - Triple-Rinse Procedure:
    1. Empty the container and allow it to drain for 30 seconds.[\[13\]](#)
    2. Fill the container 20-25% full with a suitable solvent (e.g., water, depending on the formulation).[\[13\]](#)
    3. Secure the lid and shake thoroughly.
    4. Pour the rinsate into a hazardous waste container for disposal.[\[13\]](#)
    5. Repeat this process two more times.[\[13\]](#)
- Final Disposal of Container: After rinsing, puncture the container to render it unusable.[\[11\]](#) [\[13\]](#) It can then be offered for recycling or disposed of in a sanitary landfill, if permitted by local regulations.[\[11\]](#)

## Procymidone Toxicity Data

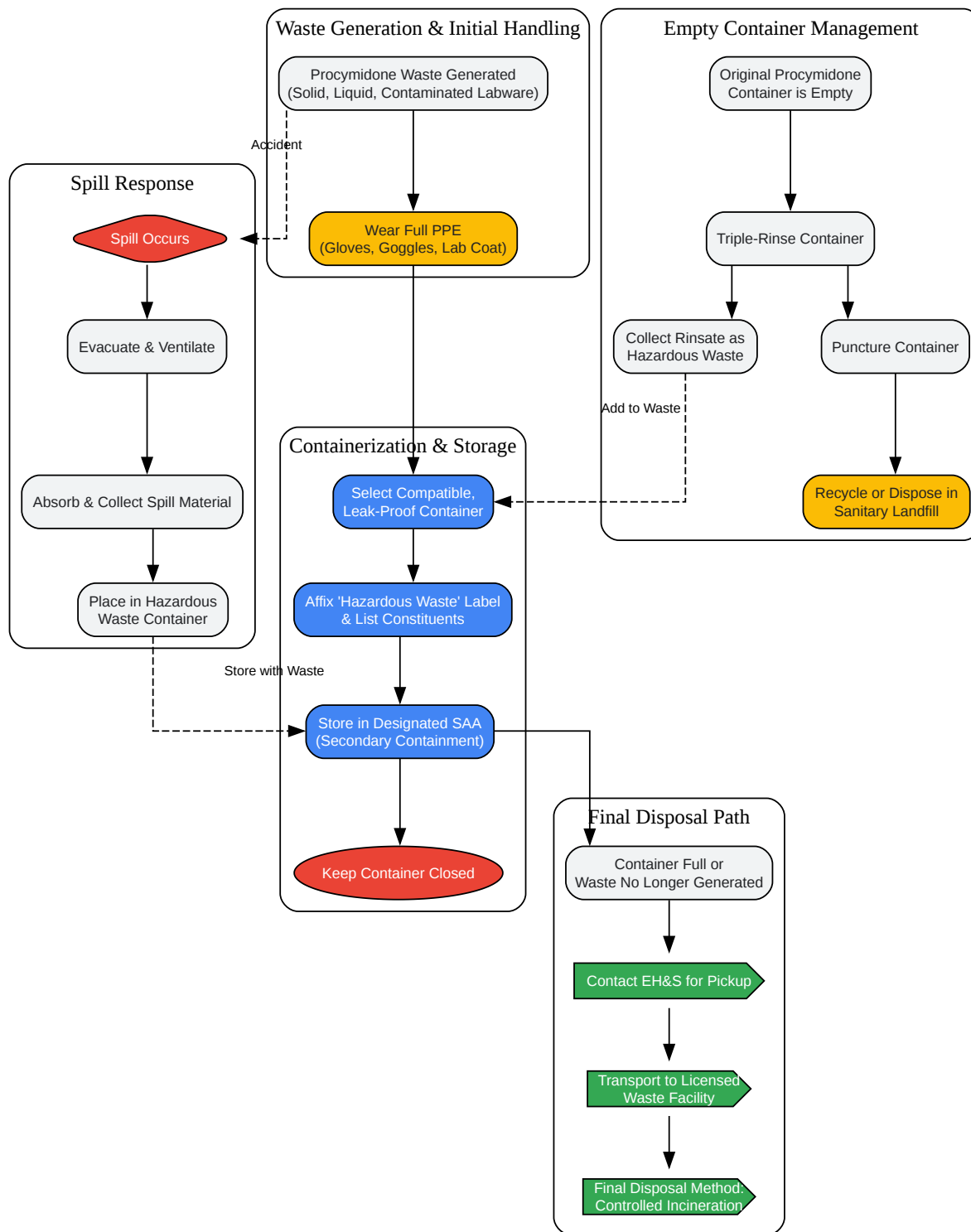
The following table summarizes key toxicity data for **Procymidone**.

Toxicity Metric	Species	Value	Classification
Acute Oral LD <sub>50</sub>	Rat	6800 mg/kg	Low Toxicity
Acute Dermal LD <sub>50</sub>	Rat	>2500 mg/kg	Low Toxicity

Data sourced from Apparent **Procymidone** 500 Fungicide MSDS.[\[1\]](#)

## Visual Workflow for Procymidone Disposal

The following diagram illustrates the decision-making process for the proper management and disposal of **Procymidone** waste in a laboratory setting.



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